

4-Vinylcyclohexene spectroscopic data (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 4-Vinylcyclohexene

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A Spectroscopic Deep Dive into 4-Vinylcyclohexene

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Technical Guide to the Spectroscopic Profile of **4-Vinylcyclohexene**.

This whitepaper provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for the organic compound **4-Vinylcyclohexene**. Detailed experimental protocols and a visual representation of the molecule's structural elucidation through spectroscopy are included to support research and development activities.

Executive Summary

4-Vinylcyclohexene (4-VCH) is a cyclic olefin of significant interest in chemical synthesis and as a precursor to various polymers and specialty chemicals. A thorough understanding of its spectroscopic characteristics is paramount for its identification, quantification, and the analysis of reaction kinetics and metabolite formation. This document compiles and interprets the essential spectroscopic data for 4-VCH, presenting it in a clear and accessible format for laboratory professionals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **4-Vinylcyclohexene**.

¹H NMR Spectroscopy

The proton NMR spectrum of **4-Vinylcyclohexene** exhibits distinct signals corresponding to the vinylic and aliphatic protons in the molecule.

Table 1: ¹H NMR Spectroscopic Data for **4-Vinylcyclohexene**

Chemical Shift (δ) ppm	Multiplicity	Assignment
5.68	m	H-1, H-2 (Cyclohexene C=C-H)
5.45	m	H-7 (-CH=CH ₂)
4.95	m	H-8, H-8' (=CH ₂)
2.07	m	H-3, H-6 (Allylic CH ₂)
1.75	m	H-5 (Allylic CH ₂)
1.25	m	H-4 (Tertiary CH)

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides a count of the unique carbon environments within the **4-Vinylcyclohexene** molecule.[\[1\]](#)[\[2\]](#)

Table 2: ¹³C NMR Spectroscopic Data for **4-Vinylcyclohexene**[\[1\]](#)[\[2\]](#)

Chemical Shift (δ) ppm	Assignment
143.81	C-7 (-CH=CH ₂)
126.93	C-1 or C-2 (Cyclohexene C=C)
126.13	C-1 or C-2 (Cyclohexene C=C)
112.38	C-8 (=CH ₂)
37.68	C-4 (Tertiary CH)
31.12	C-3 or C-6 (Allylic CH ₂)
28.51	C-3 or C-6 (Allylic CH ₂)
24.94	C-5 (Aliphatic CH ₂)

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in **4-Vinylcyclohexene**, particularly the carbon-carbon double bonds.

Table 3: Infrared (IR) Absorption Data for **4-Vinylcyclohexene**

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3080	C-H Stretch	Vinylic C-H
3015	C-H Stretch	Vinylic C-H (Cyclohexene)
2920	C-H Stretch	Aliphatic C-H
2840	C-H Stretch	Aliphatic C-H
1645	C=C Stretch	Vinylic C=C
1655	C=C Stretch	Cyclohexene C=C
990, 910	C-H Bend	Vinylic C-H (out-of-plane)
660	C-H Bend	Cyclohexene C-H (out-of-plane)

Mass Spectrometry (MS)

Mass spectrometry of **4-Vinylcyclohexene** provides information on its molecular weight and fragmentation pattern, which is crucial for its identification in complex mixtures. The electron ionization (EI) mass spectrum is characterized by a molecular ion peak and several key fragment ions.

Table 4: Mass Spectrometry Data for **4-Vinylcyclohexene**

m/z	Relative Intensity (%)	Proposed Fragment
108	25	$[C_8H_{12}]^{+\bullet}$ (Molecular Ion)
93	15	$[C_7H_9]^+$
79	95	$[C_6H_7]^+$
80	30	$[C_6H_8]^+$
54	100	$[C_4H_6]^+$ (Butadiene radical cation)
39	40	$[C_3H_3]^+$

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented.

NMR Spectroscopy

- Instrument: Varian A-60 or equivalent NMR spectrometer.[\[1\]](#)
- Solvent: Deuterated chloroform ($CDCl_3$).[\[1\]](#)[\[2\]](#)
- Reference: Tetramethylsilane (TMS) at 0 ppm.
- Sample Concentration: Approximately 5-10 mg of **4-Vinylcyclohexene** in 0.5 mL of solvent.

IR Spectroscopy

- Instrument: Perkin-Elmer 621 Grating IR Spectrophotometer or equivalent FTIR spectrometer.
- Sample Preparation: A thin film of neat liquid **4-Vinylcyclohexene** between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- Technique: Transmission.

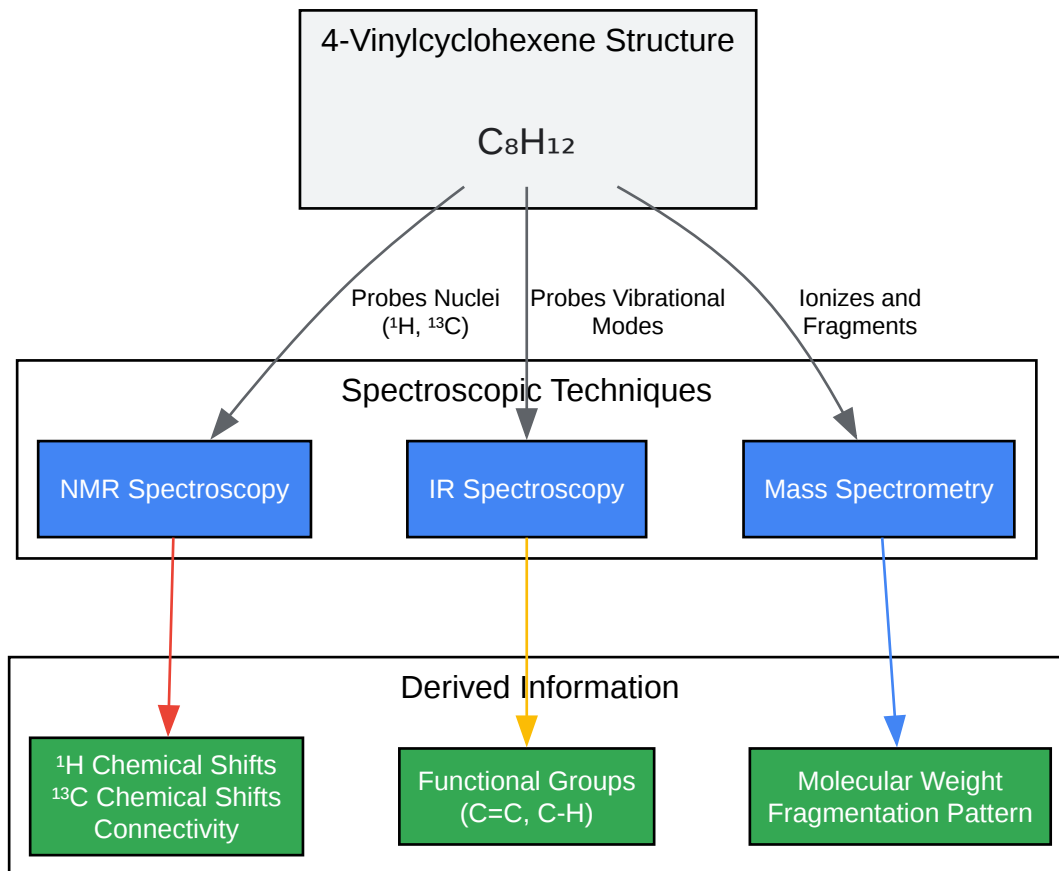
Mass Spectrometry

- Instrument: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Ionization Method: Electron Ionization (EI) at 70 eV.
- Analysis Mode: Full scan to detect all fragment ions.

Spectroscopic Data Relationship Diagram

The following diagram illustrates the relationship between the different spectroscopic techniques and the structural information they provide for **4-Vinylcyclohexene**.

Spectroscopic Analysis of 4-Vinylcyclohexene



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Caption: Relationship between spectroscopic methods and the structural data obtained for **4-Vinylcyclohexene**.

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References

- 1. 4-Vinyl-1-cyclohexene(100-40-3) ^{13}C NMR spectrum [chemicalbook.com]
- 2. 4-Vinyl-1-cyclohexene | C_8H_{12} | CID 7499 - PubChem [pubchem.ncbi.nlm.nih.gov]

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